

Application Notes: GNE 220 Hydrochloride Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: GNE 220 hydrochloride

Cat. No.: B2853846

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Introduction

GNE 220 hydrochloride is a potent and selective inhibitor of Mitogen-Activated Protein Kinase Kinase Kinase 4 (MAP4K4), with a reported IC₅₀ of 7 nM.^{[1][2]} Its utility in cell-based assays and other in vitro experiments necessitates the accurate preparation of stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for **GNE 220 hydrochloride** due to its good solubilizing properties for many organic molecules.^{[1][2][3][4]} These application notes provide a detailed protocol for the preparation, storage, and handling of **GNE 220 hydrochloride** stock solutions in DMSO for research purposes.

Physicochemical Properties

A summary of the relevant physicochemical data for **GNE 220 hydrochloride** is presented in the table below.

Property	Value	Source
CAS Number	2448286-21-1	[1]
Molecular Formula	C ₂₅ H ₂₇ ClN ₈	[1]
Molecular Weight	474.99 g/mol	[1][3][5]
Appearance	Solid Powder	[1]
Purity	≥98%	[1]
Solubility in DMSO	5.4 mg/mL (11.37 mM)	[1][2][3][4]
Solubility in H ₂ O	5.0 mg/mL (10.53 mM)	[1][2][3]

Note: Dissolution in both DMSO and water may require ultrasonication to facilitate the process.
[1][2][3][4]

Signaling Pathway Context

GNE 220 hydrochloride selectively inhibits MAP4K4, a member of the Ste20-like kinase family. MAP4K4 is involved in various cellular processes, including cell motility and cytoskeletal regulation. Its inhibition can impact downstream signaling cascades.



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GNE 220 hydrochloride inhibits MAP4K4 signaling.

Experimental Protocol: Preparation of a 10 mM GNE 220 Hydrochloride Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **GNE 220 hydrochloride** in DMSO.

Materials and Equipment

- **GNE 220 hydrochloride** (solid powder)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettors and sterile pipette tips
- Vortex mixer
- Bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Stock Solution Calculation

To prepare a 10 mM stock solution, the required mass of **GNE 220 hydrochloride** is calculated using its molecular weight (474.99 g/mol).

Calculation for 1 mL of 10 mM Stock Solution:

- $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
- $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 474.99 \text{ g/mol} * 1000 \text{ mg/g}$
- $\text{Mass (mg)} = 4.75 \text{ mg}$

Therefore, 4.75 mg of **GNE 220 hydrochloride** is needed to prepare 1 mL of a 10 mM stock solution.

Step-by-Step Procedure

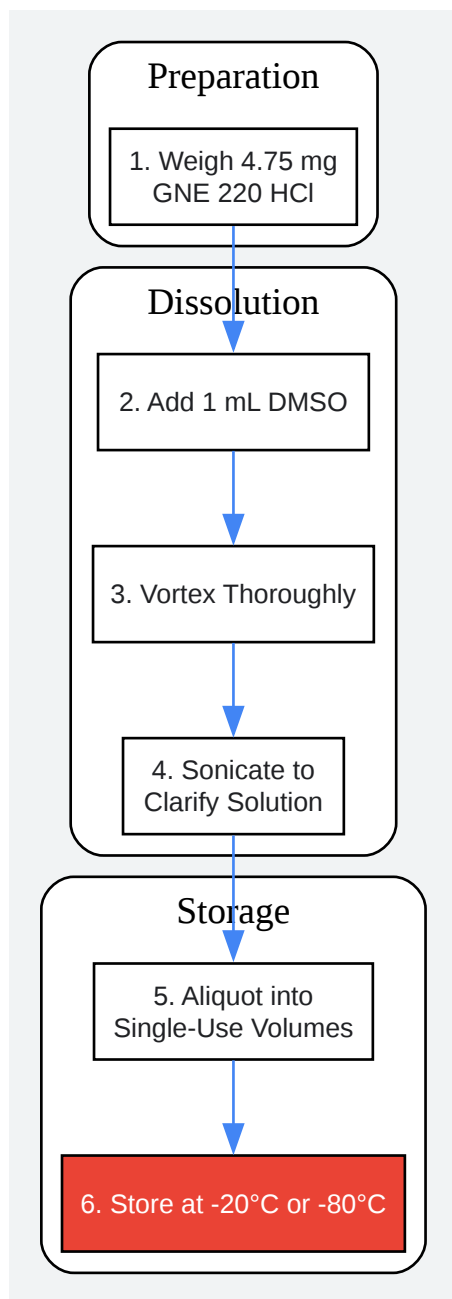
- Preparation: Before starting, allow the **GNE 220 hydrochloride** vial and the DMSO to equilibrate to room temperature. This is particularly important for DMSO, as it can absorb atmospheric moisture when cold, which might affect the compound's stability and solubility.

[2]

- Weighing: Carefully weigh out 4.75 mg of **GNE 220 hydrochloride** powder using an analytical balance and transfer it into a sterile microcentrifuge tube or an appropriate vial.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO to the tube containing the **GNE 220 hydrochloride**.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to initiate dissolution.
 - To ensure complete dissolution, place the tube in a bath sonicator and sonicate for 5-10 minutes.^{[1][2][3][4]} The solution should become clear. Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Storage:
 - For long-term storage (up to 6 months), store the aliquots at -80°C.^[2]
 - For short-term storage (up to 1 month), aliquots can be stored at -20°C.^{[1][2]}
 - Ensure the storage containers are tightly sealed to prevent moisture absorption and are protected from light.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **GNE 220 hydrochloride** stock solution.



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Workflow for **GNE 220 hydrochloride** stock preparation.

Safety Precautions

- Always handle **GNE 220 hydrochloride** and DMSO in a well-ventilated area or a chemical fume hood.

- Wear appropriate personal protective equipment, including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **GNE 220 hydrochloride** and DMSO before handling.
- DMSO is a powerful solvent and can facilitate the absorption of chemicals through the skin. Avoid direct contact.

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